

Application Notes and Protocols for sAJM589

Stock Solutions

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Compound of Interest

Compound Name: sAJM589
Cat. No.: B15584697

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **sAJM589**, a potent inhibitor of the Myc-Max protein-protein interaction.

Introduction

sAJM589 is a small molecule inhibitor that effectively disrupts the heterodimerization of the Myc and Max proteins, which is crucial for Myc-driven oncogenesis.^{[1][2][3][4][5]} It has an IC₅₀ of 1.8 μ M for this disruption.^{[1][3][4][5][6]} The dysregulation of MYC is a hallmark of many human cancers, making **sAJM589** a valuable tool for cancer research and drug development.^{[4][5][6]} Proper preparation of **sAJM589** stock solutions is critical for obtaining accurate and reproducible experimental results.

sAJM589 Properties

A summary of the key chemical and physical properties of **sAJM589** is provided in the table below.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₀ N ₂ O	[1][3]
Molecular Weight	246.26 g/mol	[1][3]
Appearance	Yellow to orange solid	[1]
CAS Number	2089-82-9	[1][2][3]
Target	c-Myc	[3]

Stock Solution Preparation

The recommended solvent for preparing **sAJM589** stock solutions is dimethyl sulfoxide (DMSO).[2][7][8]

Materials

- **sAJM589** powder
- Anhydrous or high-purity dimethyl sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated pipettes and sterile, filter-barrier pipette tips
- Vortex mixer
- Optional: Sonicator

Protocol for Preparing a 10 mM DMSO Stock Solution

- **Equilibrate:** Allow the vial of **sAJM589** powder to reach room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **sAJM589** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.46 mg of **sAJM589**.

- **Dissolving:** Add the appropriate volume of DMSO to the vial containing the **sAJM589** powder. For a 10 mM stock, if you weighed 2.46 mg, add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly until the **sAJM589** is completely dissolved. If necessary, brief sonication can be used to aid dissolution.^[8] Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.^{[8][9]}
- **Storage:** Store the aliquoted stock solutions at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).^{[1][2][3]}

Summary of Stock Solution Parameters

Parameter	Recommendation
Solvent	DMSO
Typical Stock Concentration	10 mM
Long-term Storage	-80°C
Short-term Storage	-20°C

Preparation of Working Solutions

For most cell-based assays, the final concentration of DMSO should be kept low (typically ≤ 0.5%) to avoid solvent-induced cytotoxicity.^[10]

Protocol for Preparing Working Solutions for Cell Culture

- **Thawing:** Thaw a single aliquot of the 10 mM **sAJM589** DMSO stock solution at room temperature.
- **Serial Dilution (in DMSO):** If necessary, perform initial serial dilutions of the DMSO stock solution in DMSO to achieve intermediate concentrations. It is generally not recommended to

perform serial dilutions directly in aqueous buffer, as this can cause precipitation of the compound.[7]

- Final Dilution (in Culture Medium): Directly add the required volume of the DMSO stock or intermediate dilution to the pre-warmed cell culture medium to achieve the desired final concentration of **sAJM589**. Mix immediately by gentle pipetting or swirling.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without the inhibitor.[10]

Stability and Storage

Proper storage is crucial to maintain the activity of **sAJM589**.

Form	Storage Temperature	Stability
Solid Powder	-20°C	3 years[1][3]
4°C	2 years[1]	
In Solvent (DMSO)	-80°C	6 months[1][2][3]
-20°C	1 month[1][3]	

Note: Avoid repeated freeze-thaw cycles of the stock solution.[8][9]

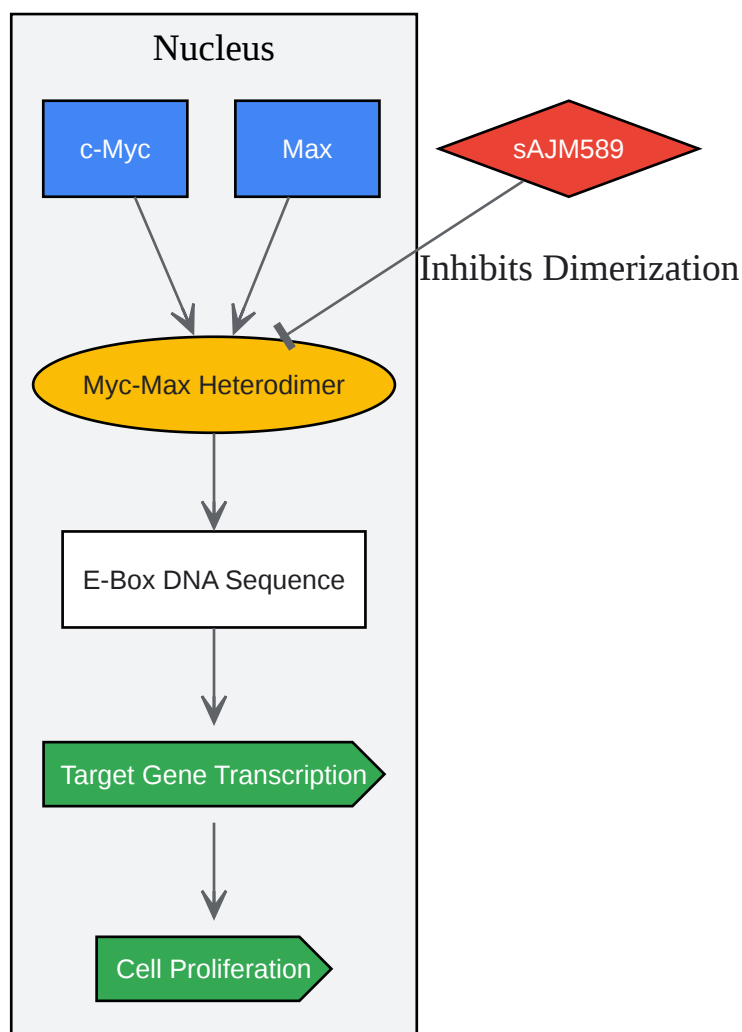
Experimental Workflow and Signaling Pathway

The following diagrams illustrate the general workflow for preparing **sAJM589** solutions and the targeted signaling pathway.



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Caption: Workflow for preparing **sAJM589** stock and working solutions.



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Caption: **sAJM589** inhibits the c-Myc signaling pathway.

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